

# Test-Retest Reproducibility of <sup>18</sup>F-FECNT PET Measurements: A Comparative Guide

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Compound of Interest		
Compound Name:	Fecnt	
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For researchers and drug development professionals leveraging positron emission tomography (PET) to study the dopamine transporter (DAT), the reliability of the imaging agent is paramount. The radiotracer, <sup>18</sup>F-**FECNT**, has been evaluated for its test-retest reproducibility, a critical measure of its stability and utility in longitudinal studies. This guide provides a comprehensive overview of the available data on <sup>18</sup>F-**FECNT**'s reproducibility, compares it with other DAT PET ligands, and details the experimental protocols employed in its validation.

### **Quantitative Reproducibility Data**

The primary study validating the test-retest reproducibility of <sup>18</sup>F-**FECNT** demonstrated a high degree of reliability in non-human primates. The key quantitative findings are summarized in the table below.

Metric	Value	Brain Regions of Interest	Species	Source
Correlation Coefficient (r)	0.99	Striatal and Extrastriatal Regions	Rhesus Monkey	[1]
Coefficient of Variance	2.65%	Striatal and Extrastriatal Regions	Rhesus Monkey	[1][2]



## Comparison with Alternative Dopamine Transporter PET Ligands

When compared to other commonly used PET radiotracers for DAT imaging, <sup>18</sup>F-**FECNT** exhibits superior test-retest reproducibility. The variability reported for other ligands is notably higher, suggesting that <sup>18</sup>F-**FECNT** may be a more reliable option for longitudinal studies tracking changes in DAT density.[1]

- <sup>11</sup>C-PE2I: Approximately 10% variability.[1]
- 18F-CFT: Approximately 8% variability.[1]
- 11C-L-DOPA: Approximately 5% variability.[1]

This superior reproducibility indicates that smaller changes in DAT can be detected with greater confidence using <sup>18</sup>F-**FECNT**.

## Experimental Protocol for <sup>18</sup>F-FECNT Test-Retest Studies

The following protocol was utilized in the validation study of <sup>18</sup>F-**FECNT**'s test-retest reproducibility.[1]

#### Subjects:

Three adult female rhesus macaque monkeys were used in the study.[1]

#### Study Design:

- Baseline Scans: Two baseline 18F-FECNT PET scans were performed on each subject.
- Test-Retest Interval: The two baseline scans were separated by a period of ten weeks to assess the reproducibility of the measurements.[1][2]

#### PET Imaging Procedure:

Scanner: Siemens Focus 220 micro-PET scanner.[1]

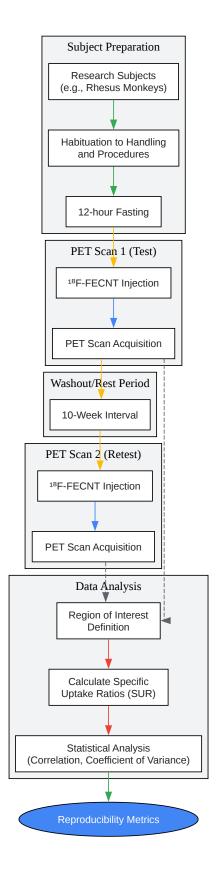


- Fasting: Monkeys were fasted for 12 hours prior to the PET studies.[1]
- Data Analysis: Specific uptake ratios (SUR) were calculated for various regions of interest to quantify <sup>18</sup>F-FECNT binding.[1]

### **Experimental Workflow**

The logical flow of a typical test-retest reproducibility study for a PET tracer like <sup>18</sup>F-**FECNT** is illustrated in the diagram below.





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Caption: Experimental workflow for <sup>18</sup>F-FECNT PET test-retest study.



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### References

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